

N-Benzyl-L-Histidine: Technical Specifications & Synthetic Applications

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Compound of Interest

Compound Name: *Histidine, N-benzyl-*

Cat. No.: *B12110863*

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Executive Summary

N-benzyl-L-histidine (commonly referred to as His(Bzl) or

-benzyl-L-histidine) is a critical amino acid derivative used primarily as a protected building block in peptide synthesis.^{[1][2]} Its benzyl group protects the imidazole side chain from unwanted acylation during peptide bond formation. While historically pivotal in Boc-chemistry (requiring HF for deprotection), it remains a vital standard for synthesizing robust peptide sequences and histidine-based ligands.

This guide clarifies the structural isomerism, provides verified physicochemical data, and outlines a self-validating synthesis protocol based on the classical copper-complexation route.

Part 1: Chemical Identity & Physicochemical Properties^{[2][4][5]}

The term "N-benzyl-L-histidine" most frequently refers to the imidazole-substituted form (

-benzyl). Researchers must distinguish this from the alpha-amine substituted isomer (

-benzyl), which is pharmacologically distinct.

Core Data Table[3]

Property	Specification
Chemical Name	-Benzyl-L-histidine
Common Synonyms	L-His(Bzl)-OH; 1-Benzyl-L-histidine; (S)-2-Amino-3-(1-benzyl-1H-imidazol-4-yl)propanoic acid
CAS Number	16832-24-9
Molecular Weight	245.28 g/mol
Molecular Formula	
Appearance	White to off-white crystalline powder
Melting Point	232–239 °C (decomposition)
Solubility	Soluble in water (as HCl salt); sparingly soluble in ethanol; insoluble in ether
pKa	~6.0 (imidazole ring basicity is masked/altered by benzylation)

*Critical Note on Isomerism:*

- -Benzyl (His(Bzl)): The benzyl group is attached to the imidazole ring (usually the -nitrogen, though tautomerism exists). CAS: 16832-24-9.[1][2] This is the standard reagent.
- -Benzyl: The benzyl group is attached to the backbone alpha-amine. This is a rare intermediate. CAS: Not standard; often synthesized in situ.

Part 2: Synthesis & Production Methodology

The most authoritative method for synthesizing high-purity

-benzyl-L-histidine is the Copper(II) Complex Method. This protocol utilizes copper chelation to protect the

-amino and carboxyl groups, leaving the imidazole nitrogen free for selective alkylation.

The Copper(II) Chelation Protocol

Principle: L-Histidine forms a stable coordination complex with Cu(II) ions. This complex masks the

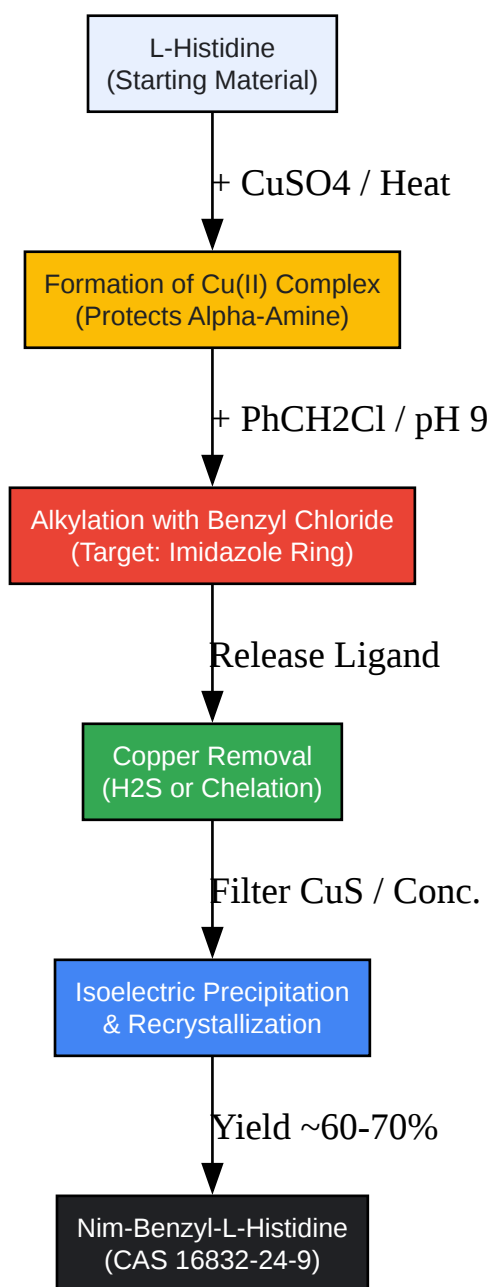
-amino functionality, preventing N-alkylation at the backbone and directing the benzyl chloride to the imidazole ring.

Step-by-Step Workflow:

- Complex Formation:
 - Dissolve L-Histidine monohydrochloride in water.^[4]
 - Add Copper(II) sulfate (or basic copper carbonate) and heat to reflux.
 - Observation: Solution turns deep blue, indicating formation of the complex.
- Benzylation (The Critical Step):
 - Maintain the solution at alkaline pH (approx. pH 9–10) using NaOH.
 - Add Benzyl chloride dropwise while stirring vigorously at 60°C.
 - Mechanism:^[3]^[5]^[6] The copper protects the -nitrogen; the benzyl chloride attacks the uncoordinated imidazole nitrogen.
- Decomplexation:

- The copper is removed to release the free amino acid. This is typically achieved by treating the complex with hydrogen sulfide () gas or thioacetamide (precipitating CuS), or using a chelating resin (Chelex).
- Modern Green Alternative: Use of EDTA or specific ion-exchange chromatography to strip the copper without generating toxic sulfide gas.
- Crystallization:
 - The filtrate is concentrated and the pH adjusted to the isoelectric point (pI ~7.6).
 - Precipitation of crude His(Bzl) occurs. Recrystallize from water/ethanol.

Synthesis Logic Diagram (Graphviz)



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Figure 1: Selective synthesis of Nim-benzyl-L-histidine via the Copper(II) protection strategy.

Part 3: Applications in Drug Development[2][5][7]

1. Peptide Synthesis (Boc Chemistry)

His(Bzl) is the "workhorse" histidine derivative for Boc-SPPS (Solid Phase Peptide Synthesis).

- **Role:** It prevents the imidazole nitrogen from acting as a nucleophile, which could otherwise lead to side reactions (like acyl transfer) during peptide chain elongation.
- **Deprotection:** The benzyl group is extremely stable to acids (TFA, HCl). It requires anhydrous Hydrogen Fluoride (HF) or TFMSA (Trifluoromethanesulfonic acid) for final cleavage. This makes it unsuitable for standard Fmoc chemistry (which uses mild base), where Trityl (Trt) protection is preferred.

2. Precursor for N-Methylhistidine

In epigenetic research, His(Bzl) serves as a scaffold. By methylating the available nitrogen and subsequently removing the benzyl group via catalytic hydrogenation (

), researchers can access specific methyl-histidine isomers used as biomarkers for muscle breakdown.

3. Chelation & Enzyme Inhibition

The free amino acid (His(Bzl)-OH) is used in biochemical assays to study histidine decarboxylase inhibitors. The bulky benzyl group sterically hinders the active site of specific enzymes, acting as a competitive inhibitor.

Part 4: Analytical Characterization

To validate the identity of N-benzyl-L-histidine, the following analytical signatures must be confirmed:

- **^1H NMR ($\text{D}_2\text{O}/\text{DCI}$):**
 - **Benzyl Protons:** A distinct singlet (or split AB system) around 5.3–5.4 ppm (2H) corresponding to the group.
 - **Aromatic Signals:** A multiplet at 7.3–7.5 ppm (5H) for the phenyl ring.
 - **Imidazole Protons:** Two singlets around

7.5 and 8.8 ppm (C2-H and C5-H).

- Mass Spectrometry (ESI-MS):
 - [M+H]⁺: Calculated 246.28; Observed ~246.3 m/z.
- TLC (Thin Layer Chromatography):
 - System: n-Butanol:Acetic Acid:Water (4:1:1).
 - Detection: Ninhydrin (purple spot) and Pauly Reagent (red/orange spot, specific for histidine/tyrosine, though benzylation may alter sensitivity).

References

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